

# Methyl 3-mercaptobenzoate molecular structure and weight

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## Compound of Interest

Compound Name: Methyl 3-mercaptobenzoate

Cat. No.: B014478

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## Technical Guide: Methyl 3-Mercaptobenzoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl 3-mercaptobenzoate** is an organic chemical compound that belongs to the family of thiols and esters. Its chemical structure consists of a benzene ring substituted with a methyl ester group and a mercapto (thiol) group at positions 1 and 3, respectively. While it serves as a potentially useful intermediate in organic synthesis, detailed public-domain information regarding its extensive application in drug development, specific biological activities, or involvement in signaling pathways is limited. This guide provides a summary of the available technical data for **methyl 3-mercaptobenzoate**, focusing on its molecular structure, physicochemical properties, and safety information.

### Molecular Structure and Properties

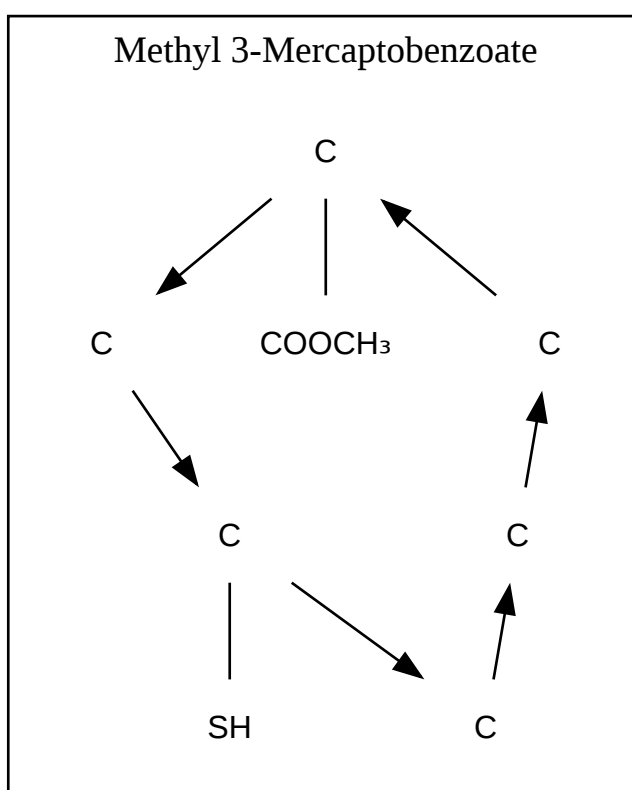
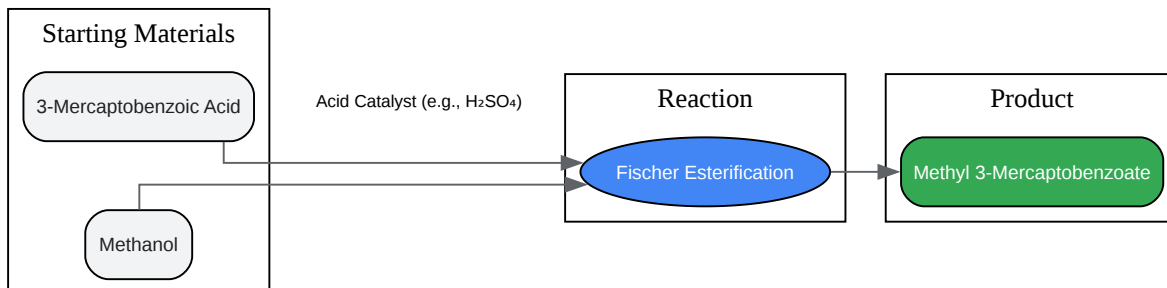
The fundamental characteristics of **methyl 3-mercaptobenzoate** are summarized in the table below, providing a clear overview of its key quantitative data.

Property	Value	Citation(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> S	[1]
Molecular Weight	168.21 g/mol	[1]
CAS Number	72886-42-1	[1]
Boiling Point	65-75 °C at 0.5 mmHg	[2]
Density	1.202 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	5.89 ± 0.10 (Predicted)	[2]
Appearance	Colorless to Pale Yellow Oil	[2]
Solubility	Chloroform (Slightly), DMSO (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly)	[2]
Stability	Sensitive to Oxidation	[2]

## Synthesis

While specific, detailed experimental protocols for the synthesis of **methyl 3-mercaptobenzoate** are not extensively published in peer-reviewed literature, a general approach can be inferred from methods for preparing mercaptobenzoates. One potential synthetic route is the esterification of 3-mercaptobenzoic acid.

Below is a conceptual workflow for its synthesis.



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## References

- 1. scbt.com [scbt.com]
- 2. Methyl 3-Mercaptobenzoate | 72886-42-1 [chemicalbook.com]
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